

Org-26576 solubility in DMSO and other solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Org-26576

Cat. No.: B1677471

[Get Quote](#)

Application Notes and Protocols for Org-26576

For Researchers, Scientists, and Drug Development Professionals

Introduction

Org-26576 is a potent and selective positive allosteric modulator (PAM) of the α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) receptor.[1][2] As an ampakine, it enhances the activity of AMPA receptors in the presence of the endogenous ligand glutamate. This modulation leads to a potentiation of fast excitatory synaptic transmission in the central nervous system.[2] Preclinical studies have demonstrated that **Org-26576** can increase the release of Brain-Derived Neurotrophic Factor (BDNF), a key molecule involved in neuronal survival, differentiation, and synaptic plasticity.[1] These properties have led to the investigation of **Org-26576** for its potential therapeutic effects in various neurological and psychiatric disorders.

This document provides detailed information on the solubility of **Org-26576**, protocols for its preparation and use in experimental settings, and an overview of its mechanism of action.

Data Presentation: Solubility of Org-26576

Quantitative solubility data for **Org-26576** in common laboratory solvents is not widely available in publicly accessible datasheets. The following table summarizes the available qualitative information and provides guidance for solvent selection.

Solvent	Solubility	Remarks
DMSO	Soluble	DMSO is a common solvent for preparing stock solutions of organic molecules for in vitro studies. While a specific maximum concentration is not published, it is generally used for initial solubilization.
Ethanol	Information not available	The solubility of Org-26576 in pure ethanol has not been specified in the reviewed literature.
Water	Sparingly soluble	A freeze-dried form of Org-26576 has been reconstituted in sterile water for clinical trials, suggesting some degree of aqueous solubility, likely at lower concentrations.[2]
5% Mulgofen/Saline	Soluble	This vehicle has been used for intraperitoneal administration in animal studies, indicating its suitability for in vivo experiments.

Experimental Protocols

Protocol 1: Preparation of Org-26576 Stock Solution for In Vitro Studies

This protocol describes the preparation of a high-concentration stock solution of **Org-26576** in DMSO, suitable for use in cell-based assays.

Materials:

- **Org-26576** powder

- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

- **Weighing the Compound:** In a clean and dry environment, carefully weigh the desired amount of **Org-26576** powder.
- **Initial Solubilization:** Add the appropriate volume of DMSO to the weighed **Org-26576** to achieve the desired stock concentration (e.g., 10 mM or 50 mM).
- **Mixing:** Vortex the solution thoroughly for 1-2 minutes to ensure complete dissolution. Gentle warming (to no more than 37°C) may be applied if necessary, but avoid excessive heat.
- **Sterilization (Optional):** If required for your specific application, the stock solution can be filter-sterilized using a 0.22 µm syringe filter compatible with DMSO.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to one month) or at -80°C for long-term storage (up to one year).

Note: The final concentration of DMSO in the cell culture medium should be kept low (typically ≤ 0.1%) to avoid solvent-induced toxicity. Prepare working solutions by diluting the stock solution in the appropriate cell culture medium immediately before use.

Protocol 2: Preparation of Org-26576 for In Vivo Administration

This protocol is adapted from preclinical studies and describes the preparation of **Org-26576** for intraperitoneal injection in rodents.

Materials:

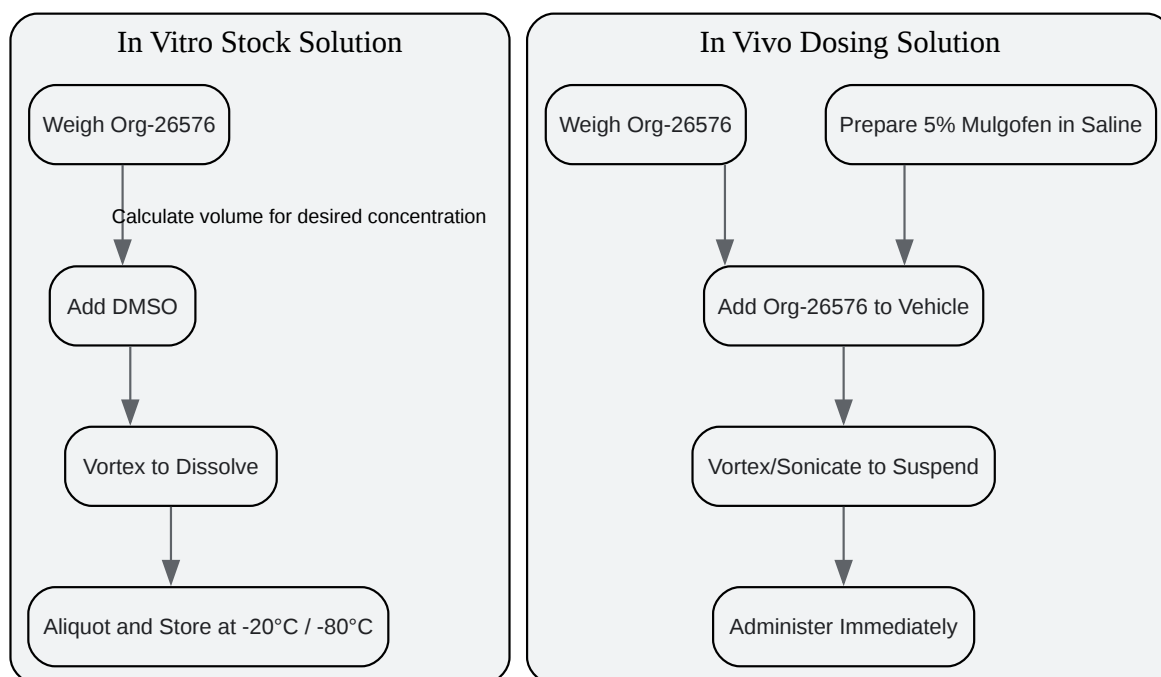
- **Org-26576** powder
- Mulgofen EL-620 (e.g., from Rhodia) or a similar non-ionic surfactant
- Sterile saline (0.9% NaCl)
- Sterile conical tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- **Vehicle Preparation:** Prepare a 5% Mulgofen in saline solution. For example, to prepare 10 mL of the vehicle, add 0.5 mL of Mulgofen to 9.5 mL of sterile saline.
- **Weighing the Compound:** Weigh the required amount of **Org-26576** for the desired dosing concentration.
- **Suspension/Solubilization:** Add the weighed **Org-26576** to the prepared 5% Mulgofen/saline vehicle.
- **Mixing:** Vortex the mixture vigorously to suspend or dissolve the compound. If the compound does not fully dissolve, brief sonication may be used to aid in the formation of a homogenous suspension.
- **Administration:** The prepared solution or suspension should be administered immediately. Ensure the mixture is well-suspended before drawing it into the syringe for injection.

Mandatory Visualizations

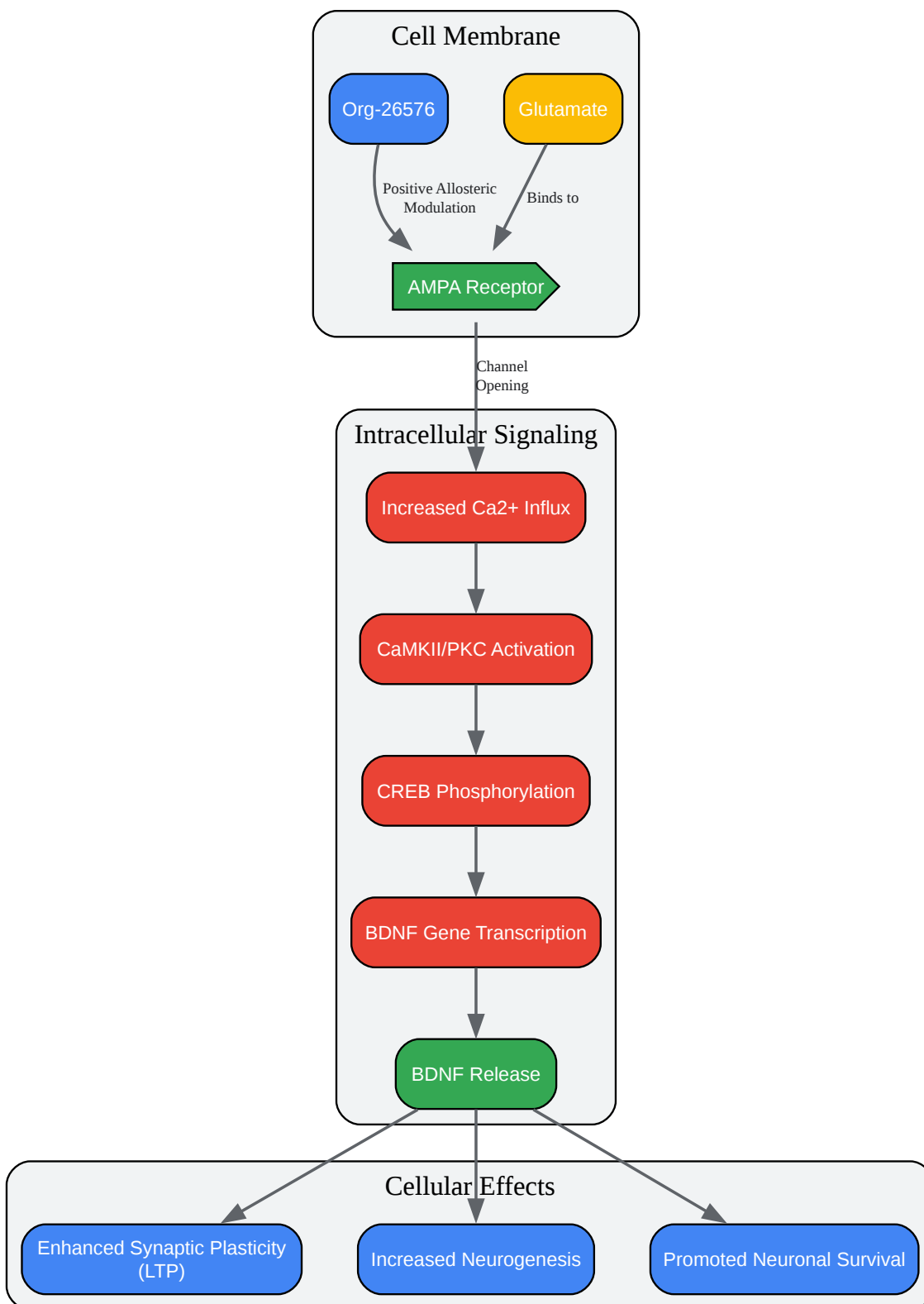
Experimental Workflow for Org-26576 Solution Preparation



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **Org-26576** solutions for in vitro and in vivo use.

Signaling Pathway of Org-26576



[Click to download full resolution via product page](#)

Caption: Signaling pathway of **Org-26576**'s modulation of the AMPA receptor.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ORG-26576 - Wikipedia [en.wikipedia.org]
- 2. Maximum Tolerated Dose Evaluation of the AMPA Modulator Org 26576 in Healthy Volunteers and Depressed Patients: A Summary and Method Analysis of Bridging Research in Support of Phase II Dose Selection - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Org-26576 solubility in DMSO and other solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677471#org-26576-solubility-in-dms0-and-other-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com